

Delcasertib peptide sequence and composition

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Compound Focus: Delcasertib

CAS No.: 949100-39-4

Cat. No.: S1793391

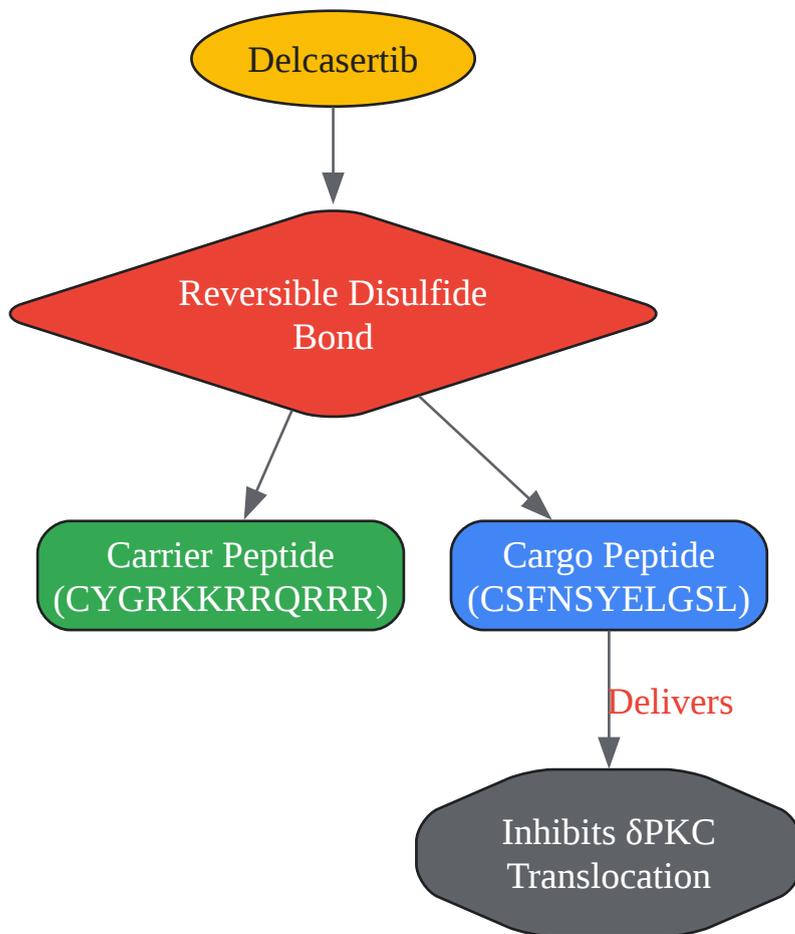
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Peptide Sequence and Structural Composition

Delcasertib's design utilizes a cell-penetrating peptide for intracellular delivery. The table below summarizes its core components.

Component Name	Sequence	Description
Cargo Peptide [1]	CSFNSYELGSL	Derived from the δ V1-1 portion of PKC δ ; responsible for selective inhibition [1].
Carrier Peptide [1] [2]	CYGRKKRRQRRR	Cell-penetrating peptide (TAT ₄₇₋₅₇) from HIV-1 transactivator protein for cellular delivery [1] [2].
Linkage [2]	Disulfide bond	Reversible conjugation between cysteine residues of cargo and carrier peptides [2].

The following diagram illustrates the structural relationship and mechanism of these components:



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Structural composition of **Delcasertib** showing the cargo and carrier peptides linked by a disulfide bond.

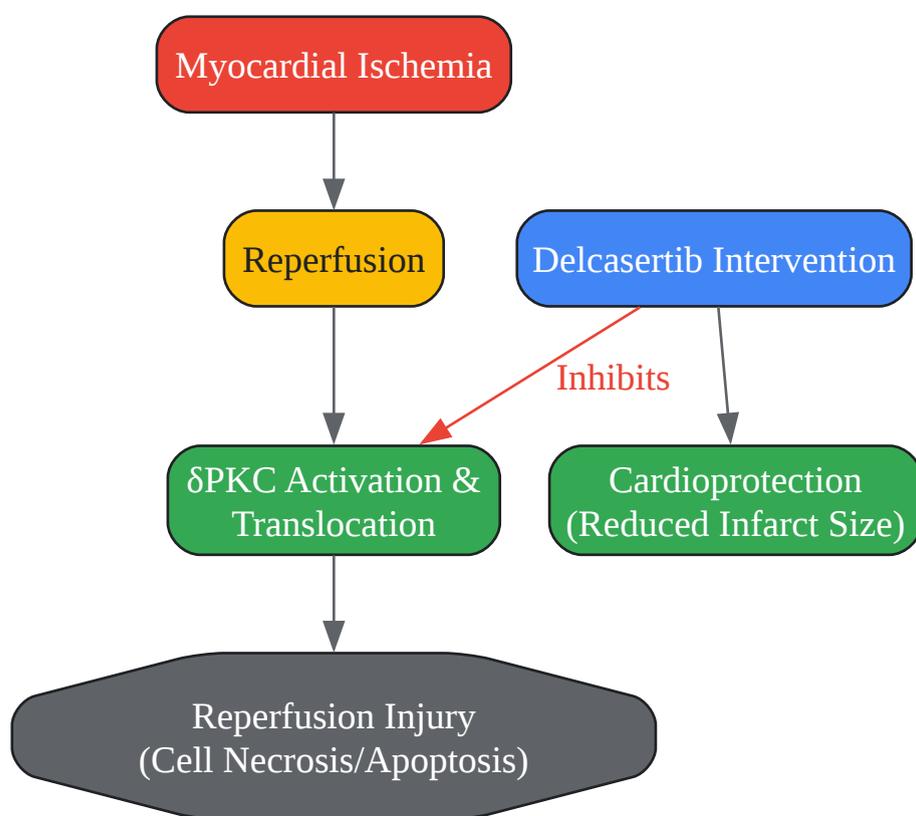
Mechanism of Action and Experimental Data

Delcasertib inhibits the δ -PKC isozyme to prevent reperfusion injury. Key quantitative data from preclinical studies are summarized below.

Parameter	Experimental Data	Context / Model
Molecular Weight [2] [3]	2880.28 g/mol	$C_{120}H_{199}N_{45}O_{34}S_2$

Parameter	Experimental Data	Context / Model
CAS Registry No. [2] [3] [4]	949100-39-4	-
Heart Tissue Uptake [2]	1.21 µg eq/g tissue	Measured in rats after single IV bolus (1 mg/kg) [2].
Systemic Half-Life [5]	1.58 - 2.5 minutes	Rapid clearance from systemic circulation in rats [5].

The mechanism by which **Delcasertib** exerts its effect during reperfusion injury is outlined below:



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*Mechanism of **Delcasertib** inhibiting δ PKC activation and translocation to prevent reperfusion injury.*

Clinical Development Status

Delcasertib was investigated as an adjunct therapy to prevent myocardial tissue death in patients undergoing revascularization after an acute myocardial infarction [1] [5].

- **Clinical Trials:** A Phase 1/II trial (NCT00093197) and a Phase 2b trial (NCT00785954) were completed [1]. The Phase 2b trial (PROTECTION AMI) evaluated intracoronary **Delcasertib** for acute ST-segment elevation myocardial infarction but failed to significantly reduce cardiac tissue damage [1] [5].
- **Current Status:** The search results indicate that there has been no further clinical development of **Delcasertib** [1]. Its highest development phase was Phase 2 [4].

Conclusion

Delcasertib represents a rationally designed peptide therapeutic approach for targeted intracellular inhibition. Its structure combines a specific δ -PKC inhibitor cargo with a TAT protein-derived cell-penetrating carrier. While it showed promise in preclinical models for preventing reperfusion injury, clinical development was discontinued after Phase 2 trials did not demonstrate significant efficacy [1].

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References

1. | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY delcasertib [guidetopharmacology.org]
2. | PKC | CAS 949100-39-4 | Buy Delcasertib from Supplier... Delcasertib [invivochem.com]
3. | PKC | TargetMol Delcasertib [targetmol.com]
4. Delcasertib - Drug Targets, Indications, Patents [synapse.patsnap.com]
5. : A Novel δ -Protein Kinase C Inhibitor - Creative Delcasertib Peptides [creative-peptides.com]

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